

Safeguarding Your Research: A Comprehensive Guide to Handling NSC756093

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Compound of Interest

Compound Name: NSC756093

Cat. No.: B15608387

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This document provides crucial safety and logistical information for the handling and disposal of **NSC756093**, a potent inhibitor of the GBP1-PIM1 protein-protein interaction. Adherence to these guidelines is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Safety Summary

NSC756093 is classified as a hazardous substance. The primary routes of exposure are ingestion and contact. It is imperative that all personnel handling this compound are familiar with its potential hazards and the required safety protocols.

| Hazard Class | GHS Code | Description |
|--|----------|-----------------------------|
| Acute Toxicity, Oral | H302 | Harmful if swallowed. |
| Hazardous to the Aquatic Environment, Acute Hazard | H400 | Very toxic to aquatic life. |

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **NSC756093** in its solid form or in solution.

| PPE Category | Item | Specification |
|------------------------|---|--|
| Hand Protection | Gloves | Chemical-resistant nitrile gloves (minimum 4mil thickness). Double-gloving is recommended. |
| Eye Protection | Safety Glasses/Goggles | ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles. |
| Body Protection | Lab Coat | A buttoned, knee-length lab coat. |
| Respiratory Protection | Not generally required for small quantities handled in a fume hood. | Use a NIOSH-approved respirator if there is a risk of aerosolization and a fume hood is not available. |

Step-by-Step Handling Procedures

Preparation and Weighing

- Designated Area: All handling of **NSC756093** must be conducted in a designated area, such as a chemical fume hood, to minimize exposure.
- Personal Protective Equipment: Before handling, don all required PPE as specified in the table above.
- Weighing:
 - To avoid inhalation of the powder, weigh **NSC756093** in a fume hood.
 - Use a tared, sealed container for weighing to prevent contamination of the balance.
 - Handle the compound gently to avoid creating dust.
- Dissolving:
 - **NSC756093** is soluble in DMSO.

- Add the solvent to the sealed container containing the weighed compound.
- Cap the container and vortex until the compound is fully dissolved.

General Handling

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.
- No Food or Drink: Do not eat, drink, or smoke in the area where **NSC756093** is handled.
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Spill Management Plan

In the event of a spill, follow these procedures immediately.

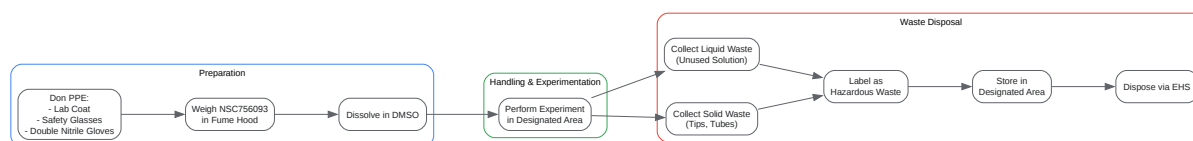
- Evacuate: If the spill is large or if you are unsure of the risk, evacuate the immediate area and alert your supervisor.
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep it running.
- Containment:
 - For a solid spill, gently cover it with a damp paper towel to avoid raising dust.
 - For a liquid spill, cover it with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).
- Cleanup:
 - Wearing appropriate PPE, carefully scoop the contained material into a labeled, sealable hazardous waste container.
 - Decontaminate the spill area with a suitable laboratory detergent and then wipe with 70% ethanol.
 - All materials used for cleanup (paper towels, absorbent pads, etc.) must be disposed of as hazardous waste.

Disposal Plan

Due to its high toxicity to aquatic life, **NSC756093** and all associated waste must be disposed of as hazardous chemical waste.

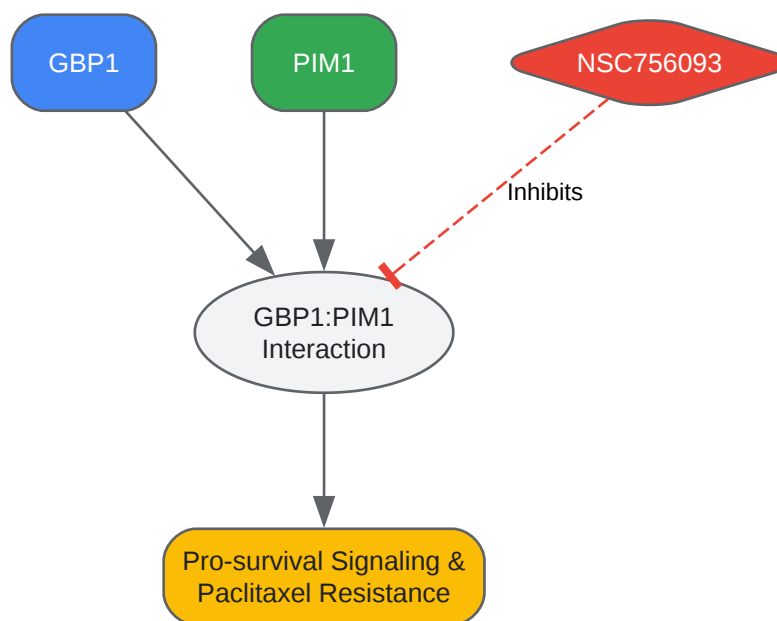
- Waste Collection:
 - Collect all unused **NSC756093** (solid or in solution) in a clearly labeled, sealed hazardous waste container.
 - Collect all contaminated materials, including pipette tips, tubes, gloves, and spill cleanup materials, in a separate, clearly labeled hazardous waste container.
- Labeling: Label waste containers with "Hazardous Waste," the full chemical name "**NSC756093**," and the associated hazards ("Toxic," "Environmental Hazard").
- Storage: Store hazardous waste containers in a designated, secure area away from drains and sources of water.
- Disposal: Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company. Do not pour any **NSC756093** solution down the drain.

Experimental Workflow and Signaling Pathway



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Caption: Safe handling workflow for **NSC756093**.



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Caption: **NSC756093** inhibits the GBP1:PIM1 interaction.

- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling NSC756093]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15608387#personal-protective-equipment-for-handling-nsc756093\]](https://www.benchchem.com/product/b15608387#personal-protective-equipment-for-handling-nsc756093)

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